

Safeguarding Your Laboratory: Proper Disposal of tert-Amyl Methyl Ether

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Compound of Interest		
Compound Name:	tert-Amyl methyl ether	
Cat. No.:	B166767	Get Quote

tert-Amyl methyl ether (TAME), a common solvent and gasoline oxygenate, requires meticulous handling and disposal to ensure the safety of laboratory personnel and the protection of the environment. This guide provides essential, step-by-step procedures for the safe disposal of TAME, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

TAME is a highly flammable liquid and vapor that can cause serious eye irritation and may cause drowsiness or dizziness.[1][2][3] Always handle TAME in a well-ventilated area, preferably within a chemical fume hood.[4][5] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (such as butyl rubber or nitrile), and a lab coat, is mandatory.[6][7] All ignition sources must be eliminated from the handling area.[2][3][4][5]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **tert-Amyl methyl ether**.



Property	Value	Source
CAS Number	994-05-8	[8]
Molecular Formula	C6H14O	[1][8]
Molar Mass	102.177 g·mol−1	[8]
Appearance	Clear, colorless liquid	[8]
Boiling Point	86.3 °C (187.3 °F; 359.4 K)	[8]
Melting Point	-80 °C (-112 °F; 193 K)	[8]
Flash Point	-11 °C (12 °F; 262 K)	[8]
Density	0.76–0.78 g/mL	[8]
Solubility in water	10.71 g/L at 20 °C	[8]
Explosive Limits	1.0-7.1%	[8]

Step-by-Step Disposal Protocol

The disposal of **tert-Amyl methyl ether** must be carried out in accordance with local, regional, and national regulations.[3][9] It is classified as hazardous waste.[9]

1. Waste Collection:

- Collect waste TAME in a designated, properly labeled, and sealed container.[2] The
 container must be compatible with TAME and approved for flammable liquid waste.
- Do not mix TAME with other waste solvents unless specifically permitted by your institution's hazardous waste management plan.

2. Labeling:

 Clearly label the waste container with "Hazardous Waste," "tert-Amyl Methyl Ether," and the appropriate hazard pictograms (e.g., flammable liquid).[2]

3. Storage:



- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.[2][3][4] The storage area should be a designated satellite accumulation area for hazardous waste.
- Ensure the container is tightly closed to prevent the release of vapors.[2][3]
- 4. Disposal Request:
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not pour TAME down the drain or dispose of it with general laboratory trash.[2][9]
- 5. Ultimate Disposal Method:
- The recommended method for the ultimate disposal of TAME is incineration in a chemical incinerator equipped with an afterburner and scrubber.[10] This should be performed by a licensed hazardous waste disposal facility.

Accidental Spill Protocol

In the event of a TAME spill, the following steps should be taken immediately:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area and ensure adequate ventilation.[2]
- Eliminate Ignition Sources: Remove all sources of ignition from the vicinity of the spill.[2][3]
- Containment: For small spills, absorb the liquid with an inert, non-combustible absorbent material such as sand, diatomaceous earth, or a universal binding agent.[2][9]
- Collection: Carefully collect the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[2]
- Decontamination: Clean the spill area thoroughly.
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE.[2]

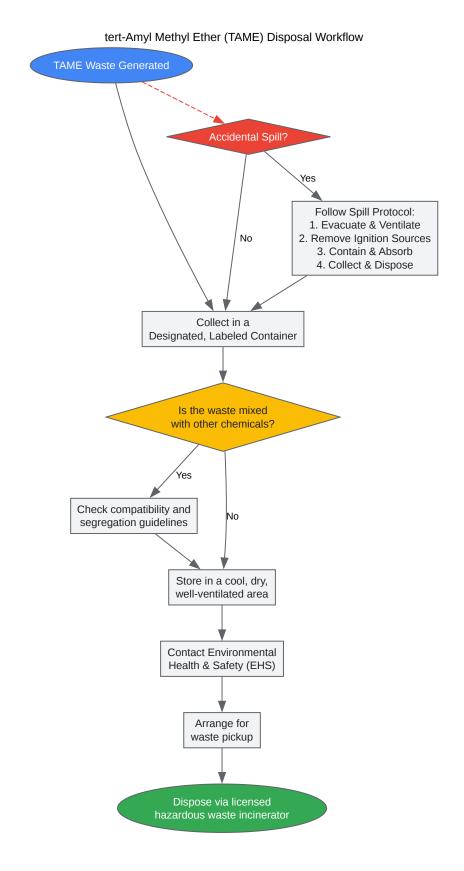


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Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-Amyl methyl ether** in a laboratory setting.





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Caption: Decision workflow for the proper disposal of TAME.



This comprehensive guide provides the necessary information for the safe handling and disposal of **tert-Amyl methyl ether**. By adhering to these procedures, researchers can minimize risks and ensure a safe laboratory environment. Always consult your institution's specific safety and disposal protocols.

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